

# Molecular weight and formula of 2-Ethylnaphthalene

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## Compound of Interest

Compound Name: **2-Ethylnaphthalene**

Cat. No.: **B165323**

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## 2-Ethylnaphthalene: A Technical Overview

Audience: Researchers, scientists, and drug development professionals.

This guide provides a concise summary of the fundamental physicochemical properties of **2-Ethylnaphthalene**, a polycyclic aromatic hydrocarbon. The information is presented in a structured format to facilitate its use in research and development contexts.

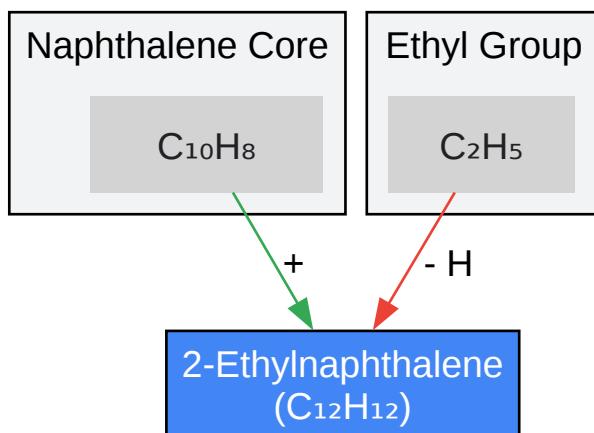
## Physicochemical Data

The core molecular and physical properties of **2-Ethylnaphthalene** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	$C_{12}H_{12}$	PubChem[1], NIST[2][3]
$C_{10}H_7C_2H_5$	Sigma-Aldrich, Santa Cruz Biotechnology[4]	
Molecular Weight	156.22 g/mol	PubChem[1], Sigma-Aldrich, Santa Cruz Biotechnology[4]
	156.2237 g/mol	NIST[2][3]
Physical Description	Colorless liquid	PubChem[1]
Boiling Point	251-252 °C	Sigma-Aldrich
Melting Point	-7.0 °C	
Density	0.992 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	$n_{20/D}$ 1.599	Sigma-Aldrich

## Logical Relationship of Molecular Formula

The chemical structure of **2-Ethylnaphthalene** consists of a naphthalene core substituted with an ethyl group. This relationship can be visualized as follows:



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Figure 1: Formation of **2-Ethylnaphthalene** from a naphthalene core and an ethyl group.

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## References

- 1. 2-Ethynaphthalene | C<sub>12</sub>H<sub>12</sub> | CID 13652 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Naphthalene, 2-ethyl- [webbook.nist.gov]
- 3. Naphthalene, 2-ethyl- [webbook.nist.gov]
- 4. scbt.com [scbt.com]
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